

Application Notes and Protocols for In Vitro Propionylation Assay Using p300/CBP

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Compound of Interest

Compound Name: *N6-Propionyl-L-lysine*

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Introduction

Protein propionylation is a post-translational modification (PTM) where a propionyl group is covalently attached to a lysine residue. This modification is analogous to the well-studied lysine acetylation, and both are catalyzed by lysine acetyltransferases (KATs), including the highly homologous transcriptional coactivators p300 and CREB-binding protein (CBP).^{[1][2]}

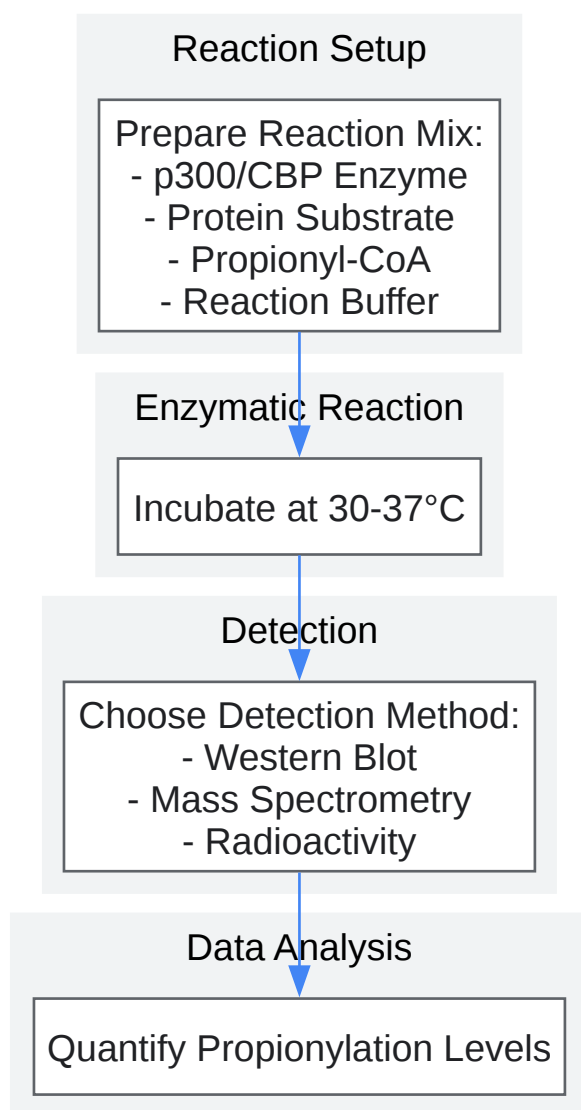
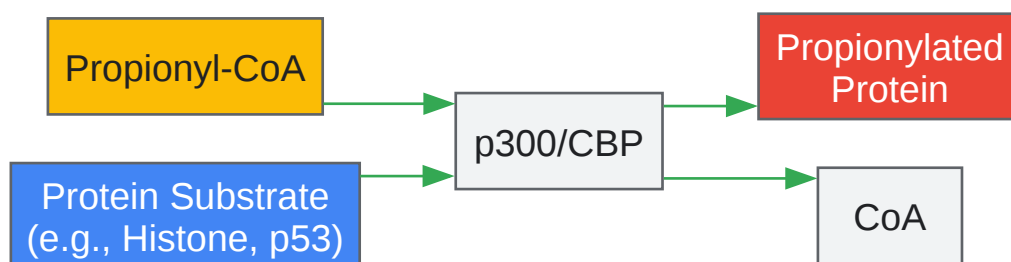
Propionyl-CoA, an intermediate in fatty acid and amino acid metabolism, serves as the donor for this reaction.^[3] Like acetylation, propionylation can neutralize the positive charge of lysine residues, potentially altering protein structure, function, and interaction.^[3]

The p300/CBP enzymes are known to catalyze the propionylation of both histone and non-histone proteins.^[2] For instance, in vitro studies have demonstrated that p300 can propionylate histone H3 at multiple lysine residues, including K9, K14, K18, and K23.^{[1][4]} Similarly, histone H4 is also a substrate for p300/CBP-mediated propionylation.^[1] Beyond histones, p300/CBP can also catalyze the propionylation of other proteins, such as p53, and even undergo auto-propionylation.^{[2][5]} This auto-modification can occur on the autoinhibitory loop (AIL) of p300, leading to the activation of its catalytic activity.^{[5][6]}

These application notes provide detailed protocols for performing in vitro propionylation assays using p300/CBP, covering both histone and non-histone substrates, as well as auto-propionylation. Methods for the detection and quantification of propionylation are also described.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the enzymatic reaction of p300/CBP-mediated propionylation and the general workflow for an in vitro assay.



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